

1,2-Dibenzoylbenzene chemical structure and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,2-Dibenzoylbenzene

Cat. No.: B074432

[Get Quote](#)

An In-depth Technical Guide to 1,2-Dibenzoylbenzene

This technical guide provides a comprehensive overview of the chemical structure, properties, and synthesis of **1,2-Dibenzoylbenzene**, tailored for researchers, scientists, and professionals in drug development.

Chemical Structure and IUPAC Name

1,2-Dibenzoylbenzene is an organic compound featuring a central benzene ring substituted with two adjacent benzoyl groups.^{[1][2][3][4]} Its IUPAC name is (2-benzoylphenyl) (phenyl)methanone.^{[1][5][6]} The molecule consists of three benzene rings and two ketone functional groups.

The chemical structure of **1,2-Dibenzoylbenzene** is visualized in the diagram below.

Figure 1: Chemical structure of **1,2-Dibenzoylbenzene**.

Physicochemical Properties

A summary of the key physicochemical properties of **1,2-Dibenzoylbenzene** is presented in the table below for easy reference and comparison.

Property	Value	Source
IUPAC Name	(2-benzoylphenyl) (phenyl)methanone	[1][5][6]
Synonyms	o-Dibenzoylbenzene, 2-Benzoylbenzophenone	[1][2][3][4][7]
CAS Number	1159-86-0	[1][2][3][4][5][6][7]
Molecular Formula	C20H14O2	[1][5][6][7]
Molecular Weight	286.33 g/mol	[1][6][7]
Appearance	White to yellow crystalline powder	[5]
Melting Point	142-150 °C	[5]
InChI Key	OJLABXSUFRIXFL-UHFFFAOYSA-N	[2][3][4][5][6][8]

Spectral Data

Spectroscopic data is crucial for the identification and characterization of **1,2-Dibenzoylbenzene**. Available data includes Mass Spectrometry, Infrared (IR) Spectroscopy, and Nuclear Magnetic Resonance (NMR) Spectroscopy.

Technique	Data Highlights
Mass Spectrometry (MS)	Top peaks observed at m/z 209, 77, and 105.[1]
Infrared (IR) Spectroscopy	Spectrum available, typically recorded using a KBr wafer technique.[1][2]
¹ H NMR (CDCl ₃)	Characteristic shifts observed around 7.3-7.7 ppm.[9]

Experimental Protocols

Synthesis of **1,2-Dibenzoylbenzene** via Friedel-Crafts Acylation

While a specific, detailed experimental protocol for the synthesis of **1,2-dibenzoylbenzene** was not found in the initial search, a general and plausible method is the Friedel-Crafts acylation of benzene with phthaloyl chloride in the presence of a Lewis acid catalyst, such as aluminum chloride. A similar, well-documented procedure is used for the synthesis of the related isomer, 1,4-dibenzoylbenzene.[\[10\]](#)[\[11\]](#)

Materials:

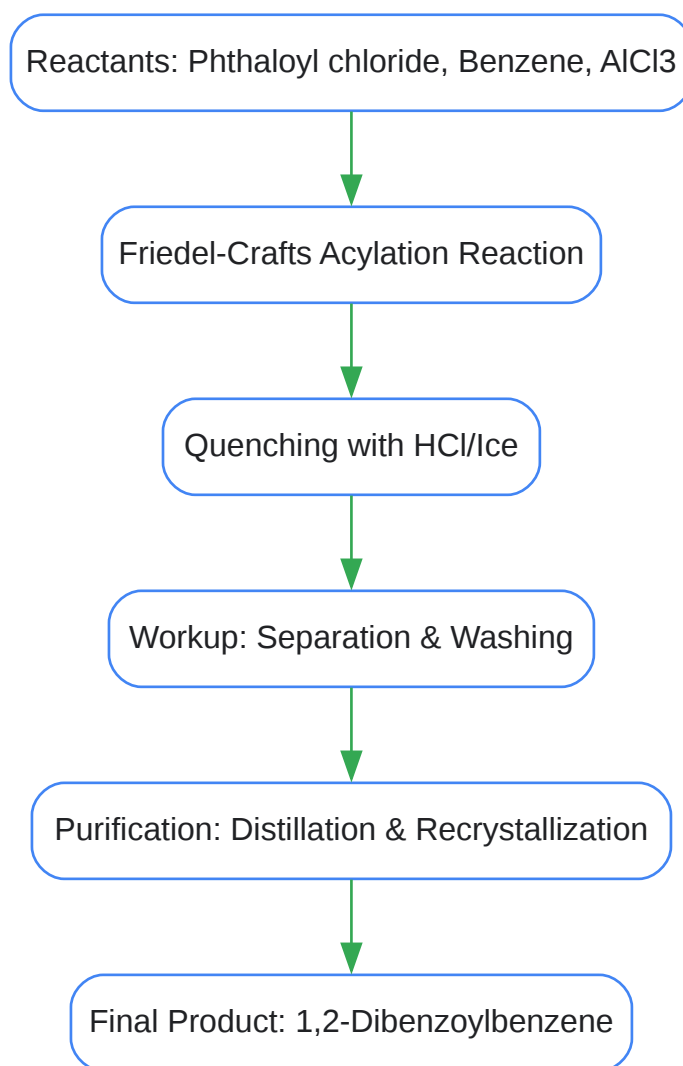
- Phthaloyl chloride
- Benzene (anhydrous)
- Aluminum chloride (anhydrous)
- Hydrochloric acid (concentrated)
- Crushed ice
- Sodium bicarbonate solution
- An appropriate solvent for recrystallization (e.g., dimethylformamide or toluene)[\[11\]](#)[\[12\]](#)

Procedure:

- In a reaction vessel equipped with a stirrer and a reflux condenser, dissolve phthaloyl chloride in an excess of anhydrous benzene.
- Slowly add anhydrous aluminum chloride to the solution while stirring. The temperature should be controlled, as the reaction is exothermic.
- After the addition is complete, heat the reaction mixture under reflux for several hours to drive the reaction to completion.
- Cool the reaction mixture and then carefully pour it into a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- Separate the organic layer. Wash the organic layer sequentially with water, a dilute sodium bicarbonate solution to remove any remaining acid, and finally with water again.

- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate).
- Remove the benzene by distillation.
- The crude **1,2-dibenzoylbenzene** can then be purified by recrystallization from a suitable solvent to yield the final product.

The logical workflow for this synthesis is depicted in the following diagram.



[Click to download full resolution via product page](#)

Figure 2: General workflow for the synthesis of **1,2-Dibenzoylbenzene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 1,2-Dibenzoylbenzene | C₂₀H₁₄O₂ | CID 70875 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. o-Dibenzoylbenzene [webbook.nist.gov]
- 3. o-Dibenzoylbenzene [webbook.nist.gov]
- 4. o-Dibenzoylbenzene [webbook.nist.gov]
- 5. L01592.03 [thermofisher.com]
- 6. 1,2-Dibenzoylbenzene, 97% | Fisher Scientific [fishersci.ca]
- 7. scbt.com [scbt.com]
- 8. PubChemLite - 1,2-dibenzoylbenzene (C₂₀H₁₄O₂) [pubchemlite.lcsb.uni.lu]
- 9. 1,2-DIBENZOYLBENZENE(1159-86-0) 1H NMR [m.chemicalbook.com]
- 10. 1,4-Dibenzoylbenzene | 3016-97-5 | Benchchem [benchchem.com]
- 11. prepchem.com [prepchem.com]
- 12. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [1,2-Dibenzoylbenzene chemical structure and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074432#1-2-dibenzoylbenzene-chemical-structure-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com